

Application Note: Mass Spectrometry Analysis of 3-[(4-Isopropylphenyl)methyl]azetidine

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Compound of Interest

Compound Name: 3-[(4-Isopropylphenyl)methyl]azetidine

CAS No.: 937622-20-3

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Abstract

This technical guide provides a comprehensive overview and detailed protocols for the mass spectrometry analysis of **3-[(4-Isopropylphenyl)methyl]azetidine**, a novel small molecule with potential applications in pharmaceutical development. The methodologies outlined herein are designed to ensure robust and reliable characterization and quantification of this compound in various sample matrices. This document covers theoretical considerations, sample preparation, instrumental parameters for both Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS), and a predictive analysis of its fragmentation patterns. The protocols are grounded in established scientific principles to ensure data integrity and reproducibility.

Introduction: The Significance of 3-[(4-Isopropylphenyl)methyl]azetidine

Azetidine-containing compounds are of significant interest in medicinal chemistry due to their unique three-dimensional structure and their role as bioisosteres for other functional groups.^[1]

[2] The synthesis of novel azetidine derivatives is a continuous effort in the pursuit of new therapeutic agents.[3][4] **3-[(4-Isopropylphenyl)methyl]azetidine** combines the strained four-membered azetidine ring with a substituted aromatic moiety, presenting a unique analytical challenge.

Mass spectrometry is an indispensable tool in the development of small molecule drugs, offering unparalleled sensitivity and selectivity for identification and quantification.[5] This application note serves as a practical guide for researchers to develop and validate robust analytical methods for this specific molecule.

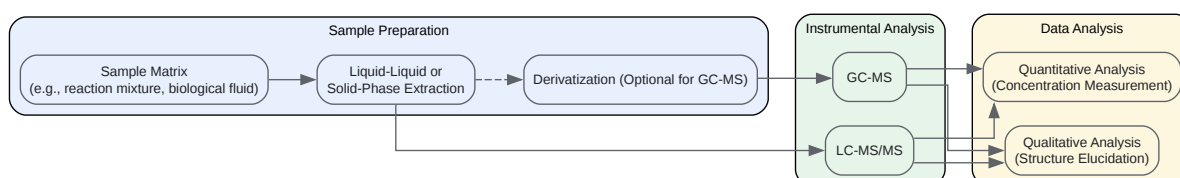
Physicochemical Properties and Predicted Mass Spectrometric Behavior

A thorough understanding of the analyte's properties is crucial for method development.

Property	Value/Prediction	Rationale/Implication for MS Analysis
Molecular Formula	C ₁₃ H ₁₉ N	Determined from the chemical structure.
Monoisotopic Mass	189.1517 u	The exact mass is essential for high-resolution mass spectrometry (HRMS) identification.
Molecular Weight	189.30 g/mol	Used for calculating concentrations and for low-resolution MS.
pKa (predicted)	~9-10	The azetidine nitrogen is basic and will be readily protonated, making positive mode electrospray ionization highly effective.
Volatility	Moderately Volatile	Suitable for both GC-MS (potentially with derivatization) and LC-MS analysis.

Experimental Workflow: A Strategic Approach

The selection of the analytical technique depends on the sample matrix, desired sensitivity, and the specific information required (qualitative vs. quantitative). The following diagram illustrates a general workflow for the analysis of **3-[(4-Isopropylphenyl)methyl]azetidine**.



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Caption: General experimental workflow for the mass spectrometric analysis of **3-[(4-Isopropylphenyl)methyl]azetidine**.

Protocol 1: LC-MS/MS Analysis for Quantification and Identification

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred method for the analysis of **3-[(4-Isopropylphenyl)methyl]azetidine** in complex matrices due to its high sensitivity and selectivity.^[5]

Sample Preparation

The goal of sample preparation is to extract the analyte from the matrix and minimize interferences.^{[6][7]}

Step-by-Step Protocol:

- **Standard Solution Preparation:** Prepare a 1 mg/mL stock solution of **3-[(4-Isopropylphenyl)methyl]azetidine** in methanol. Serially dilute this stock solution with a

50:50 mixture of methanol and water to prepare calibration standards ranging from 1 ng/mL to 1000 ng/mL.

- Sample Extraction (from a biological matrix like plasma): a. To 100 μ L of plasma, add 300 μ L of acetonitrile containing an appropriate internal standard (e.g., a deuterated analog of the analyte). b. Vortex for 1 minute to precipitate proteins. c. Centrifuge at 14,000 rpm for 10 minutes. d. Transfer the supernatant to a clean vial and evaporate to dryness under a gentle stream of nitrogen. e. Reconstitute the residue in 100 μ L of the initial mobile phase.

Instrumentation and Method Parameters

The following parameters provide a starting point for method development on a standard triple quadrupole or high-resolution mass spectrometer.

Table 1: LC-MS/MS Parameters

Parameter	Recommended Setting	Rationale
LC Column	C18, 2.1 x 50 mm, 1.8 μ m	A C18 column provides good retention for moderately polar compounds.[8]
Mobile Phase A	Water with 0.1% Formic Acid	Formic acid aids in the protonation of the analyte for better ionization.[8]
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Acetonitrile is a common organic modifier for reversed-phase chromatography.
Gradient	5% B to 95% B over 5 minutes	A generic gradient to elute a wide range of compounds.[8]
Flow Rate	0.4 mL/min	A typical flow rate for a 2.1 mm ID column.
Injection Volume	5 μ L	
Ionization Mode	Positive Electrospray Ionization (ESI+)	The basic azetidine nitrogen is readily protonated.[9][10]
Capillary Voltage	3.5 kV	
Source Temp.	150 $^{\circ}$ C	
Desolvation Temp.	400 $^{\circ}$ C	
Cone Gas Flow	50 L/hr	
Desolvation Gas	800 L/hr	
MS Scan Mode	Full Scan (m/z 50-500) and Product Ion Scan	For initial identification and fragmentation analysis.
MRM Transitions	See Section 5.2	For quantitative analysis.

Predicted Fragmentation Patterns and Structural Elucidation

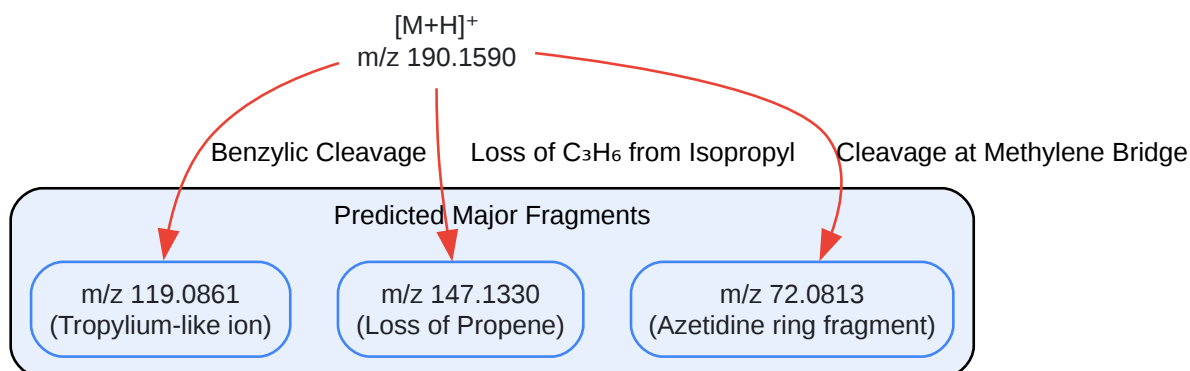
While electrospray ionization is a soft technique, fragmentation can be induced in the collision cell of a tandem mass spectrometer to provide structural information.[10]

The Protonated Molecular Ion

In positive ESI mode, the molecule is expected to readily accept a proton at the nitrogen atom of the azetidine ring, resulting in a prominent protonated molecular ion $[M+H]^+$ at m/z 190.1590.

Predicted MS/MS Fragmentation

Collision-induced dissociation (CID) of the $[M+H]^+$ ion is predicted to follow several key pathways based on the established fragmentation of similar structures.[11][12][13]



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Caption: Predicted major fragmentation pathways for **3-[(4-Isopropylphenyl)methyl]azetidine**.

- **Benzylic Cleavage:** The most probable fragmentation pathway involves the cleavage of the bond between the methylene group and the azetidine ring. This would lead to the formation of a stable 4-isopropylbenzyl cation, which can rearrange to a tropylium-like ion, resulting in a prominent peak at m/z 119.0861.[13]
- **Loss of Propene:** Fragmentation of the isopropyl group can occur via the loss of a neutral propene molecule (42.0469 u), leading to a fragment ion at m/z 147.1330.

- Azetidine Ring Fragmentation: Cleavage of the bond between the aromatic ring and the methylene bridge could result in a protonated 3-methylazetidine fragment at m/z 72.0813.

Table 2: Proposed MRM Transitions for Quantification

Precursor Ion (m/z)	Product Ion (m/z)	Transition Type
190.2	119.1	Quantifier
190.2	147.1	Qualifier

Protocol 2: GC-MS Analysis for Volatile Matrices

For samples where the analyte is in a volatile solvent and at a relatively high concentration, GC-MS can be a viable alternative.^[6]^[14] Aromatic amines can be analyzed by GC-MS, although derivatization may be necessary to improve peak shape and thermal stability.^[15]

Sample Preparation and Derivatization

- Direct Injection: For clean samples in a volatile solvent (e.g., dichloromethane, ethyl acetate), direct injection may be possible.
- Derivatization (Optional): To improve chromatographic performance, the secondary amine of the azetidine ring can be derivatized (e.g., acylation with trifluoroacetic anhydride). This is generally recommended to reduce peak tailing.^[15]

Instrumentation and Method Parameters

Table 3: GC-MS Parameters

Parameter	Recommended Setting	Rationale
GC Column	DB-5ms, 30 m x 0.25 mm, 0.25 μ m	A standard non-polar column suitable for a wide range of compounds.
Carrier Gas	Helium or Hydrogen	[16]
Inlet Temperature	250 °C	
Oven Program	100 °C (1 min), ramp to 280 °C at 15 °C/min, hold for 5 min	A general-purpose temperature program.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard EI conditions for generating reproducible fragmentation patterns.
MS Scan Range	m/z 40-400	
Source Temp.	230 °C	
Quadrupole Temp.	150 °C	

Predicted EI Fragmentation

Electron ionization is a "hard" ionization technique that will induce more extensive fragmentation compared to ESI.

- **Molecular Ion (M^{+}):** A molecular ion at m/z 189.1517 may be observed, but it is likely to be of low intensity due to the facile fragmentation of the molecule.
- **Benzylic Cleavage:** Similar to ESI-MS/MS, cleavage at the benzylic position will be highly favored, leading to a base peak at m/z 119.
- **Loss of Isopropyl Group:** Cleavage of the isopropyl group (loss of 43 u) from the molecular ion would result in a fragment at m/z 146.
- **Azetidine Ring Opening:** The strained azetidine ring may undergo ring-opening reactions, leading to a series of smaller fragment ions.

Trustworthiness and Self-Validation

The protocols described are designed to be self-validating through the inclusion of:

- System Suitability Tests: Regular injection of a standard solution to monitor instrument performance (e.g., peak shape, retention time, and signal intensity).
- Internal Standards: Use of a stable isotope-labeled or a structurally similar compound as an internal standard to correct for variations in sample preparation and instrument response.
- Quality Control Samples: Analysis of samples with known concentrations of the analyte to ensure the accuracy and precision of the method.

Conclusion

The mass spectrometric analysis of **3-[(4-Isopropylphenyl)methyl]azetidine** can be effectively performed using either LC-MS/MS or GC-MS. LC-MS/MS with electrospray ionization is recommended for its high sensitivity, specificity, and applicability to complex matrices, making it ideal for pharmaceutical development and bioanalysis. The predicted fragmentation patterns provide a solid foundation for structural confirmation and the development of quantitative MRM methods. The protocols and insights provided in this application note are intended to serve as a comprehensive resource for researchers and scientists working with this and structurally related compounds.

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